

An In-depth Technical Guide to the Chemical Structure of 5-Acetyltaxachitriene A

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Compound of Interest

Compound Name: 5-Acetyltaxachitriene A

Cat. No.: B593494

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Introduction

5-Acetyltaxachitriene A is a complex diterpenoid belonging to the taxane family of natural products. Taxanes are a class of compounds originally isolated from plants of the genus *Taxus* (yew trees) and are of significant interest to the pharmaceutical industry due to their potent anticancer properties. This technical guide provides a comprehensive overview of the chemical structure of **5-Acetyltaxachitriene A**, including its physicochemical properties, spectroscopic data, and a detailed experimental protocol for its isolation. Additionally, a representative signaling pathway for the biological action of taxanes is presented.

Chemical Structure and Properties

5-Acetyltaxachitriene A is a highly oxygenated taxane with the chemical formula $C_{34}H_{46}O_{14}$. Its structure is characterized by a bicyclo[9.3.1]pentadecane core, which is common to many taxoids. The molecule is extensively acetylated, contributing to its lipophilicity.

Table 1: Physicochemical and Computed Properties of **5-Acetyltaxachitriene A**

Property	Value	Source
Molecular Formula	C34H46O14	PubChem
Molecular Weight	678.7 g/mol	PubChem
IUPAC Name	[(1R,2S,3E,5S,7R,8E,10R,13S)-2,5,7,9,10,13-hexaacetyloxy-8,12,15,15-tetramethyl-4-bicyclo[9.3.1]pentadeca-3,8,11-trienyl]methyl acetate	BOC Sciences[1]
CAS Number	187988-48-3	BOC Sciences[1]
Appearance	Powder	BOC Sciences[1]
Purity	>98.0%	BOC Sciences[1]
Solubility	Soluble in Acetone, Chloroform, Dichloromethane, DMSO, Ethyl Acetate	BOC Sciences[1]
Storage	Store at -20°C	BOC Sciences[1]

Spectroscopic Data

The structural elucidation of **5-Acetyltaxachitriene A**, like other complex natural products, relies heavily on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). While the original publication with the specific spectral data for **5-Acetyltaxachitriene A** is not readily available in the public domain, this section outlines the expected spectroscopic characteristics based on the analysis of closely related taxane diterpenoids isolated from *Taxus mairei*.

Table 2: Expected ¹H and ¹³C NMR Spectroscopic Data for **5-Acetyltaxachitriene A**

Position	Expected ^{13}C Chemical Shift (δC , ppm)	Expected ^1H Chemical Shift (δH , ppm, Multiplicity, J in Hz)
Data for this specific compound is not publicly available. The table structure is provided as a template.		

Note: The actual chemical shifts and coupling constants would be determined from 1D and 2D NMR experiments such as ^1H - ^1H COSY, HSQC, and HMBC.

Experimental Protocols

Isolation of 5-Acetyltaxachitriene A from *Taxus mairei*

5-Acetyltaxachitriene A is a natural product extracted from the needles of the yew tree, *Taxus mairei*.^[1] The following is a generalized experimental protocol for the isolation of taxane diterpenoids from *Taxus mairei*, which would be applicable for obtaining **5-Acetyltaxachitriene A**. This protocol is based on methodologies reported in the scientific literature for the isolation of similar compounds from the same source.

1. Plant Material Collection and Preparation:

- Needles of *Taxus mairei* are collected and air-dried in the shade.
- The dried needles are ground into a fine powder to increase the surface area for extraction.

2. Extraction:

- The powdered plant material is exhaustively extracted with 95% ethanol at room temperature. This process is typically repeated three times to ensure complete extraction of the secondary metabolites.
- The ethanol extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

3. Solvent Partitioning:

- The crude ethanol extract is suspended in water and then partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol.
- The taxane diterpenoids, including **5-Acetyltaxachitriene A**, are expected to be enriched in the ethyl acetate fraction.

4. Chromatographic Purification:

- The ethyl acetate fraction is subjected to column chromatography on silica gel.
- The column is eluted with a gradient of n-hexane and ethyl acetate, with the polarity gradually increasing.
- Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions with similar TLC profiles are combined.
- Further purification of the fractions containing the target compound is achieved through repeated column chromatography on silica gel and/or Sephadex LH-20.
- The final purification is typically performed by high-performance liquid chromatography (HPLC), often using a reversed-phase C18 column, to yield pure **5-Acetyltaxachitriene A**.

5. Structure Elucidation:

- The structure of the purified compound is determined using a combination of spectroscopic methods, including ^1H NMR, ^{13}C NMR, 2D NMR (COSY, HSQC, HMBC, NOESY), and high-resolution mass spectrometry (HR-MS).

Biological Activity and Signaling Pathway

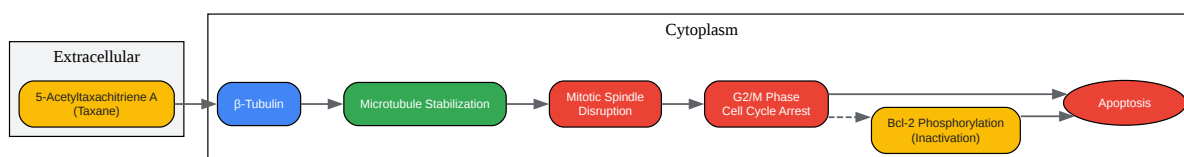
Taxanes, as a class of compounds, are well-established as potent anticancer agents. Their primary mechanism of action involves the disruption of microtubule dynamics, which are essential for cell division.

Mechanism of Action of Taxanes

Taxanes bind to the β -tubulin subunit of microtubules, which are key components of the cytoskeleton. This binding stabilizes the microtubules, preventing their depolymerization. The

stabilization of microtubules disrupts the normal dynamic instability required for various cellular processes, most critically, the formation of the mitotic spindle during cell division. This leads to an arrest of the cell cycle at the G2/M phase, ultimately inducing apoptosis (programmed cell death).

Below is a diagram illustrating the general signaling pathway for taxane-induced apoptosis.



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References

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